

Total Synthesis of Variculanol: A Review of Available Data

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Compound of Interest

Compound Name: **Variculanol**

Cat. No.: **B10820778**

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A comprehensive review of scientific literature reveals that a total synthesis of **Variculanol** has not yet been reported. This document outlines the current knowledge of this complex natural product, focusing on its isolation, characterization, and structure elucidation. The absence of a published synthetic route prevents the creation of detailed application notes and protocols for its synthesis.

Variculanol is a sesterterpenoid natural product, a class of chemical compounds composed of five isoprene units. It was first isolated from the fungus *Aspergillus variecolor*. The structure and absolute stereochemistry of **Variculanol** were determined through extensive spectroscopic analysis.^[1]

Chemical Structure and Properties

The chemical structure of **Variculanol** is characterized by a novel 5/12/5 tricyclic carbon skeleton.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	135513-21-2	[1]
Molecular Formula	C ₂₅ H ₄₀ O ₂	[1]
Molecular Weight	372.6 g/mol	[1]
Appearance	Solid	
Solubility	Soluble in Dichloromethane, DMSO, Ethanol, Methanol	

Isolation and Characterization

The initial isolation and characterization of **Variculanol** were reported by Singh et al. in 1991. The structure was elucidated using a combination of spectroscopic techniques, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To determine the connectivity of atoms and the relative stereochemistry.
- Mass Spectrometry (MS): To establish the molecular weight and elemental composition.

The absolute stereochemistry was also determined in the original study, providing a complete three-dimensional structure of the molecule.

Synthetic Efforts

Despite its intriguing and complex architecture, a total synthesis of **Variculanol** has not been described in the peer-reviewed scientific literature to date. Searches for synthetic protocols have yielded information on other natural products, such as Varitriol, which has been the subject of multiple synthetic campaigns. However, Varitriol is a structurally unrelated molecule, and the methodologies for its synthesis are not directly applicable to **Variculanol**.

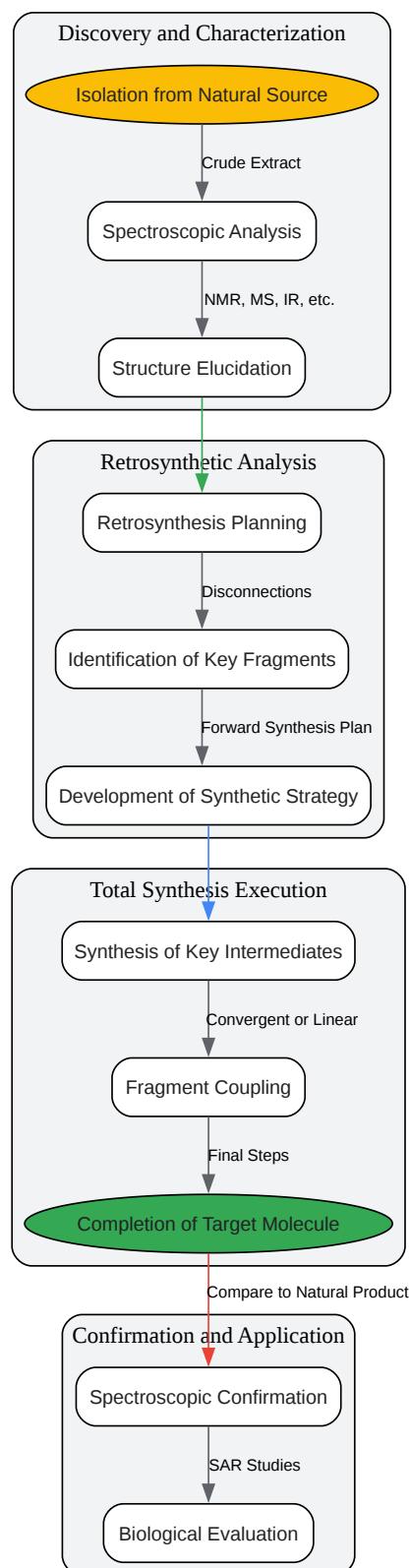
Future Outlook

The complex polycyclic structure of **Variculanol** makes it a challenging and attractive target for total synthesis. A successful synthetic route would not only provide access to larger quantities

of the natural product for further biological evaluation but also stimulate the development of new synthetic methodologies.

Logical Workflow for Natural Product Discovery and Synthesis

While a specific workflow for the synthesis of **Variculanol** cannot be provided, the general logical progression from discovery to synthesis of a natural product is outlined below.

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References

- 1. caymanchem.com [caymanchem.com]
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